

# C15 Ceramide-1-phosphate-d7 solubility and storage conditions

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## Compound of Interest

Compound Name: C15 Ceramide-1-phosphate-d7

Cat. No.: B12411137

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## Technical Support Center: C15 Ceramide-1-phosphate-d7

This technical support center provides researchers, scientists, and drug development professionals with comprehensive information on the solubility and storage of **C15 Ceramide-1-phosphate-d7**, alongside troubleshooting guides and frequently asked questions (FAQs) for its effective use in experiments.

## Solubility Data

Proper dissolution is critical for the accurate and effective use of **C15 Ceramide-1-phosphate-d7** in your experiments. Below is a summary of its solubility in various solvents. Please note that for lipids, gentle warming and sonication can aid in dissolution.

Solvent	Solubility	Concentration	Notes
Dimethyl Sulfoxide (DMSO)	May be soluble	Not specified	A common solvent for ceramides, but complete solubility should be confirmed.
Ethanol	Soluble with warming	Not specified	Short-chain ceramides are highly soluble in ethanol.
Methanol	Soluble with warming	Not specified	Similar to ethanol, warming may be required for complete dissolution.
Ethanol:Water (95:5, v/v)	Soluble with warming and sonication	10 mg/mL	The solution may solidify at room temperature; keep warm. <a href="#">[1]</a>
Chloroform	Slightly soluble	Not specified	Often used for initial dissolving and mixing of lipids. <a href="#">[2]</a>
Chloroform:Methanol (2:1, v/v)	Soluble	Not specified	A common solvent mixture for dissolving lipids before drying down. <a href="#">[2]</a>

## Storage Conditions

To ensure the stability and longevity of **C15 Ceramide-1-phosphate-d7**, it is imperative to adhere to the recommended storage conditions.

Form	Storage Temperature	Duration	Shipping Condition
Powder	-20°C	3 years	Dry ice[3][4]
4°C	2 years		
In Solvent	-80°C	6 months	
-20°C	1 month		

## Experimental Protocols

### Protocol 1: Preparation of a Stock Solution in an Organic Solvent

This protocol outlines the steps for preparing a stock solution of **C15 Ceramide-1-phosphate-d7** in an organic solvent such as DMSO or ethanol.

- **Weighing:** Accurately weigh the desired amount of **C15 Ceramide-1-phosphate-d7** powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the appropriate volume of the chosen solvent (e.g., DMSO, ethanol) to achieve the desired stock concentration.
- **Dissolution:** To aid dissolution, gently vortex the tube and warm it to 37-40°C. Sonication in a water bath for short intervals can also be beneficial. Visually inspect the solution to ensure complete dissolution.
- **Storage:** Store the stock solution at -20°C or -80°C as recommended in the storage table. When using, allow the vial to equilibrate to room temperature before opening to prevent condensation.

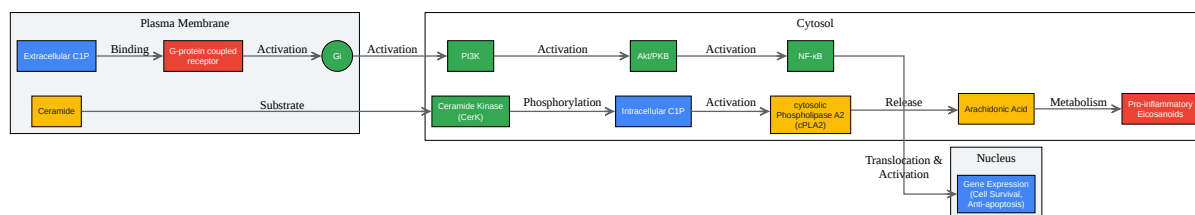
### Protocol 2: Preparation of an Aqueous Dispersion for Cell Culture

For cell-based assays, it is often necessary to disperse the lipid in an aqueous medium. This protocol provides a method for creating a stable dispersion.

- Initial Dissolution: Prepare a concentrated stock solution in ethanol as described in Protocol 1.
- Dispersion Medium: In a separate sterile tube, prepare the desired aqueous medium (e.g., cell culture medium, PBS). For improved stability, the medium can be supplemented with a carrier protein like fatty acid-free bovine serum albumin (BSA) at a concentration of 0.1-0.4%.
- Dispersion: While vortexing the aqueous medium, slowly add the ethanolic stock solution of **C15 Ceramide-1-phosphate-d7**. The final concentration of ethanol in the medium should be kept low (typically <0.5%) to avoid solvent toxicity to cells.
- Sonication: Sonicate the final dispersion to create smaller, more uniform micelles or vesicles.
- Application: Use the freshly prepared aqueous dispersion for your cell culture experiments.

## Signaling Pathway

Ceramide-1-phosphate (C1P), the non-deuterated analog of **C15 Ceramide-1-phosphate-d7**, is a bioactive sphingolipid that plays a crucial role in various cellular processes. It is synthesized from ceramide by the action of ceramide kinase (CerK). C1P is known to regulate cell survival, proliferation, and inflammation.<sup>[5][6][7]</sup>



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- To cite this document: BenchChem. [C15 Ceramide-1-phosphate-d7 solubility and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12411137#c15-ceramide-1-phosphate-d7-solubility-and-storage-conditions]

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